

High-Sensitivity Determination of Imazalil in Complex Food Matrices

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Compound of Interest

Compound Name: Imazalil-d5 Sulfate

Cat. No.: B586582

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Application Note & Protocol Guide

Part 1: Executive Summary & Chemical Logic

Imazalil (Enilconazole) is a systemic imidazole fungicide widely used for the post-harvest control of *Penicillium* decay in citrus fruits, bananas, and seed potatoes. While effective, its residue analysis presents a distinct chemical paradox: Imazalil is a weak base (pKa ~6.53) often analyzed in highly acidic matrices (Citrus pH ~3.0).

To achieve accurate quantification—particularly against tightening European Union MRLs (Maximum Residue Levels) which can be as low as 0.01 mg/kg for certain commodities—analysts must move beyond generic "cookbook" extractions.

The Core Challenge: At the natural pH of lemon or orange juice (pH 2–3), Imazalil exists predominantly in its protonated, ionized form (

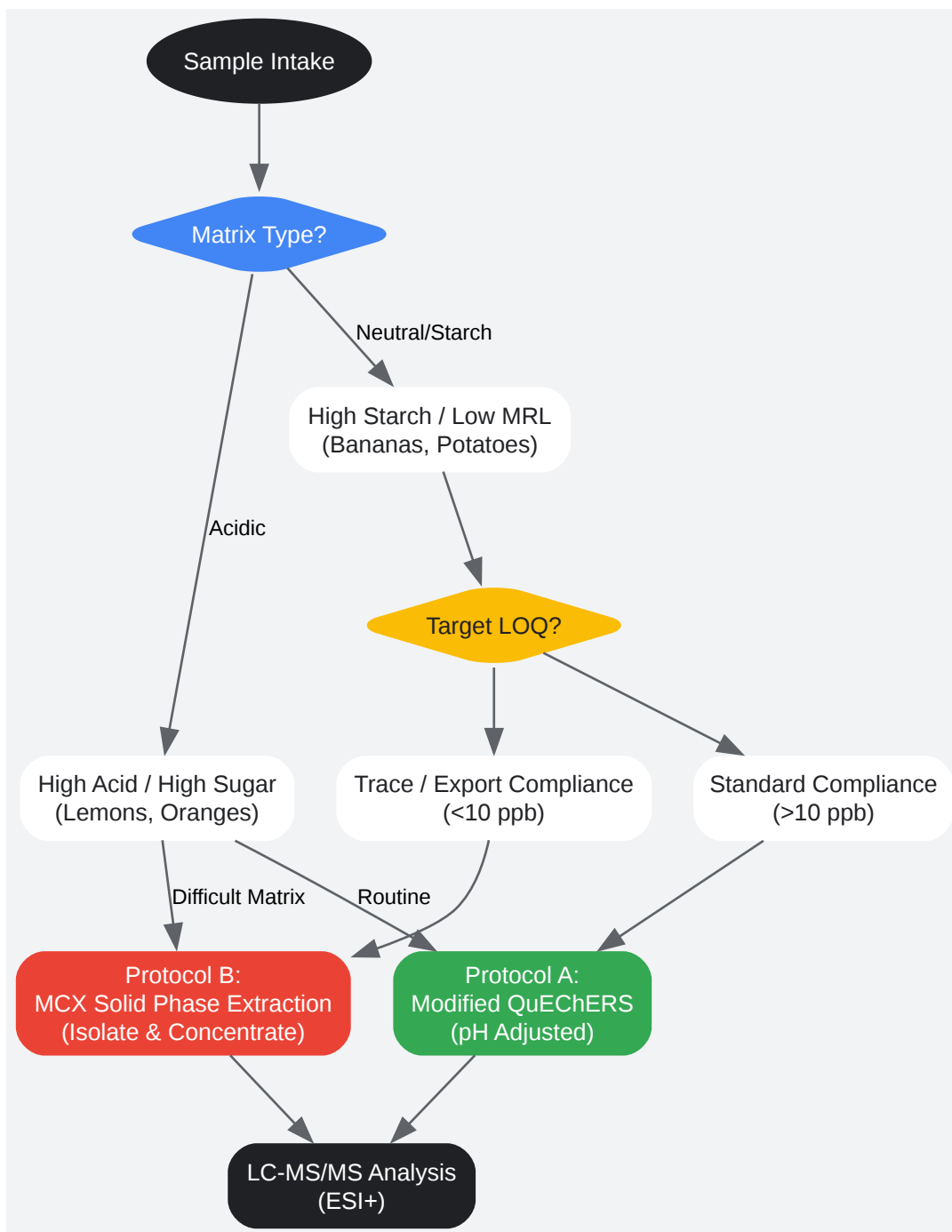
). In this state, it is highly water-soluble and resists partitioning into organic solvents like acetonitrile (ACN). Standard QuEChERS methods may yield poor recoveries (<70%) unless the pH is actively managed to drive the equilibrium toward the neutral, lipophilic free base ().

This guide presents two field-validated protocols:

- Protocol A (High Throughput): A Modified QuEChERS method with pH adjustment for acidic matrices.
- Protocol B (High Sensitivity): A Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) for trace-level detection and complex matrix cleanup.

Part 2: Strategic Workflow (Decision Matrix)

The following decision tree illustrates the selection logic between QuEChERS and SPE based on sample type and sensitivity requirements.



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Figure 1: Decision matrix for selecting the optimal extraction pathway based on matrix acidity and required Limit of Quantitation (LOQ).

Part 3: Protocol A – Modified QuEChERS (Citrus Optimized)

Theory: Standard EN 15662 QuEChERS uses citrate buffers to maintain a pH of ~5.0–5.5. For Imazalil (pKa 6.53), this pH is still too low, leaving ~90% of the analyte ionized. To ensure >95% recovery, we must adjust the extraction pH to >8.0 using NaOH, forcing Imazalil into its neutral state for efficient partitioning into Acetonitrile.

Reagents:

- Acetonitrile (LC-MS Grade).
- QuEChERS Salts (EN 15662): 4g MgSO₄, 1g NaCl, 1g Na₃Citrate, 0.5g Na₂HCitrate.[1]
- 5N Sodium Hydroxide (NaOH).[1]
- Internal Standard: Imazalil-d5 (10 µg/mL in ACN).

Step-by-Step Methodology:

- Homogenization: Cryogenically mill 500g of citrus fruit (peel included) to a fine powder.
- Weighing: Weigh 10.0 g (±0.1 g) of homogenate into a 50 mL centrifuge tube.
- ISTD Addition: Add 50 µL of Imazalil-d5 solution. Vortex for 30 sec.
- Solvent Addition: Add 10 mL Acetonitrile.
- CRITICAL STEP (pH Adjustment): Add 600 µL of 5N NaOH to the lemon/orange sample.
 - Why? Neutralizes citric acid and raises pH to ~8–9, ensuring Imazalil is non-ionized.
- Salting Out: Add QuEChERS salts (EN 15662 packet). Shake vigorously by hand for 1 min.
- Centrifugation: Centrifuge at 4,000 rpm for 5 mins.
- dSPE Cleanup: Transfer 1 mL of supernatant to a dSPE tube containing:
 - 150 mg MgSO₄: Removes residual water.
 - 25 mg PSA (Primary Secondary Amine): Removes citric acid and sugars.

- 25 mg C18: Removes citrus waxes and essential oils.
- Final Spin: Vortex and centrifuge (1 min @ 10,000 rpm). Transfer supernatant to LC vial.

Part 4: Protocol B – MCX Solid Phase Extraction (Trace Analysis)

Theory: For difficult matrices or when extreme sensitivity is required (e.g., baby food), Mixed-Mode Cation Exchange (MCX) is superior. It utilizes a "Catch and Release" mechanism.

- Load (Acidic): Sample is acidified ($\text{pH} < \text{pKa}$). Imazalil () binds to the sorbent via ionic interaction. Interferences wash away.[\[2\]](#)
- Elute (Basic): High pH solvent neutralizes Imazalil (), breaking the ionic bond and releasing it.

Materials:

- Cartridge: Polymeric MCX (Mixed-Mode Cation Exchange), 60mg/3mL.
- Loading Buffer: 0.1% Formic Acid in Water.
- Elution Solvent: 5% Ammonium Hydroxide in Methanol.

Step-by-Step Methodology:

- Extraction: Extract 10g sample with 10 mL 1% Formic Acid in ACN/Water (80:20). Shake and centrifuge.
- Dilution: Take 1 mL of extract and dilute with 9 mL of 0.1% Formic Acid in water.
 - Why? Reduces organic content to <10% to prevent breakthrough and ensures pH is acidic for binding.
- Conditioning: Pass 3 mL Methanol followed by 3 mL Water through the MCX cartridge.
- Loading: Load the diluted extract at a slow rate (1 mL/min).

- Washing:
 - Wash 1: 3 mL 0.1% Formic Acid (removes polar/neutral sugars).
 - Wash 2: 3 mL Methanol (removes neutral lipids/waxes; Imazalil stays bound ionically).
- Elution: Elute with 2 x 1.5 mL of 5% NH₄OH in Methanol.
 - Why? The ammonia raises pH > 10, neutralizing Imazalil and releasing it from the sorbent.
- Reconstitution: Evaporate to dryness under Nitrogen; reconstitute in Mobile Phase A.

Part 5: Analytical Parameters & Validation Data

Instrument: LC-MS/MS (e.g., Triple Quadrupole). Column: C18 (100mm x 2.1mm, 1.7µm).[3]

Mobile Phase: (A) 5mM Ammonium Formate + 0.1% Formic Acid; (B) Methanol.

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Type
Imazalil	297.1	159.0	30	25	Quant
Imazalil	297.1	201.0	30	20	Qual

| Imazalil-d5 | 302.1 | 164.0 | 30 | 25 | ISTD |

Validation Summary (Citrus Matrix):

Parameter	Protocol A (QuEChERS + NaOH)	Protocol A (Standard QuEChERS)	Protocol B (MCX SPE)
Recovery (%)	96 - 102%	65 - 72% (pH issue)	94 - 98%
RSD (%)	3.5%	12.1%	2.1%
Matrix Effect	-15% (Suppression)	-18%	< 5% (Cleanest)
LOQ (mg/kg)	0.01	0.05	0.001

Note: The standard QuEChERS method fails to achieve >80% recovery in lemons without the NaOH modification due to the ionization of Imazalil.

Part 6: References

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Sources

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